

In-Depth Technical Guide: 4-Bromo-5'-phenyl-1,1':3',1''-terphenyl

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Compound of Interest

Compound Name: 4-Bromo-5'-phenyl-1,1':3',1''-terphenyl

Cat. No.: B176570

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IUPAC Name: 1-(4-bromophenyl)-3,5-diphenylbenzene

This technical guide offers a comprehensive overview of **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl**, a significant chemical compound utilized as a building block in materials science and synthetic organic chemistry. This document is tailored for researchers, scientists, and professionals engaged in drug development and materials science.

Chemical and Physical Properties

4-Bromo-5'-phenyl-1,1':3',1''-terphenyl, systematically named 1-(4-bromophenyl)-3,5-diphenylbenzene, presents as a white to off-white solid crystalline powder. It belongs to the class of aromatic hydrocarbons known as m-terphenyls. A summary of its key physicochemical properties is presented below.

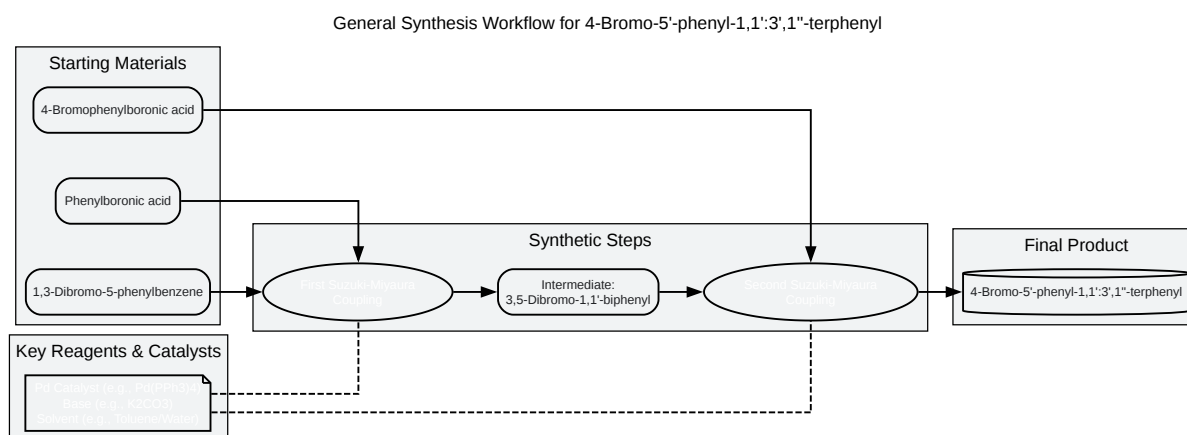
Property	Value
IUPAC Name	1-(4-bromophenyl)-3,5-diphenylbenzene[1]
Synonyms	4-Bromo-5'-phenyl-m-terphenyl, 5'-(4-Bromophenyl)-1,1':3',1''-terphenyl, 5'-(4-Bromophenyl)-m-terphenyl[2]
CAS Number	116941-52-7[1][2]
Molecular Formula	C ₂₄ H ₁₇ Br[1][2]
Molecular Weight	385.30 g/mol [1]
Appearance	White to Almost white powder to crystal
Melting Point	148.0 to 152.0 °C
Purity	>98.0% (GC)
Maximum Absorption Wavelength	255 nm (in CH ₃ CN)
InChI Key	SIAJAYFLPBYCOF-UHFFFAOYSA-N[1]

Synthesis

The predominant synthetic route to **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed method is highly effective for the formation of C-C bonds, especially in the synthesis of biaryl and polyaryl structures.

General Synthetic Workflow

The synthesis of asymmetrically substituted terphenyls such as this compound can be accomplished through a sequential Suzuki-Miyaura cross-coupling approach. A generalized workflow for this synthesis is illustrated below.



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Caption: General workflow for the synthesis of **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl**.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following is a generalized experimental protocol for the synthesis of unsymmetrical terphenyls that can be adapted for this specific compound.

Materials:

- 1,3-dibromo-5-phenylbenzene
- Phenylboronic acid
- 4-bromophenylboronic acid

- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., potassium carbonate)
- Solvent (e.g., a biphasic mixture of toluene and water, or tetrahydrofuran and water)
- Inert gas supply (Nitrogen or Argon)

Procedure:

- First Coupling Reaction:
 - A reaction flask is charged with 1,3-dibromo-5-phenylbenzene and a palladium catalyst, and the vessel is purged with an inert gas.
 - The organic solvent is added, followed by an aqueous solution of the base.
 - A solution of phenylboronic acid in the organic solvent is then added to the reaction mixture.
 - The mixture is heated to reflux and maintained at this temperature, with the reaction progress monitored by a suitable analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - Once the reaction is complete, it is cooled to ambient temperature.
- Intermediate Work-up and Isolation:
 - The organic and aqueous phases are separated.
 - The aqueous phase is extracted with an appropriate organic solvent (e.g., ethyl acetate).
 - The combined organic extracts are washed with brine and dried over an anhydrous drying agent like sodium sulfate.
 - The solvent is removed under reduced pressure to yield the crude intermediate, 3,5-dibromo-1,1'-biphenyl.

- This intermediate is then purified using column chromatography.
- Second Coupling Reaction:
 - The purified intermediate and the palladium catalyst are dissolved in the organic solvent in a reaction vessel under an inert atmosphere.
 - The aqueous base solution is added, followed by the addition of a solution of 4-bromophenylboronic acid.
 - The reaction mixture is heated to reflux and monitored until completion.
- Final Product Work-up and Purification:
 - The work-up procedure is repeated as described for the intermediate.
 - The resulting crude product is purified by recrystallization or column chromatography to afford pure **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl**.

Characterization

The structural integrity and purity of the synthesized product are typically confirmed through a suite of spectroscopic methods.

Technique	Expected Observations
^1H NMR	A complex multiplet pattern in the aromatic region (δ 7.0-8.0 ppm) is expected, corresponding to the hydrogen atoms on the three distinct phenyl rings.
^{13}C NMR	Multiple signals in the aromatic region (δ 120-150 ppm) will be observed, representing the unique carbon environments within the terphenyl framework.
Mass Spectrometry	The mass spectrum should exhibit a molecular ion peak consistent with the compound's molecular weight (385.30 g/mol), with a characteristic isotopic pattern due to the presence of a bromine atom.
Infrared (IR) Spectroscopy	The IR spectrum should display absorption bands indicative of C-H stretching and bending vibrations in the aromatic rings, along with C=C stretching of the phenyl groups.
Gas Chromatography (GC)	A single, major peak is expected, confirming a high purity level, typically greater than 98.0%.

Applications

Due to its unique structure, **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl** serves as a crucial intermediate in the synthesis of more elaborate organic molecules. The rigid and conjugated terphenyl core makes it a desirable component in the fabrication of:

- **Organic Semiconductors:** The extended π -system of the terphenyl structure facilitates charge transport, rendering it suitable for applications in organic electronic devices such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).
- **Liquid Crystals:** The inherent rigidity and rod-like geometry of terphenyl derivatives are conducive to the formation of liquid crystalline phases.

- **Functional Polymers:** This compound can be integrated into polymer backbones to bestow specific electronic or optical properties.

Biological Activity

While a variety of naturally occurring p-terphenyls have demonstrated diverse biological activities, including cytotoxic, antimicrobial, antioxidant, and α -glucosidase inhibitory properties, there is a lack of specific information in the current scientific literature regarding any biological activity or potential for drug development of **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl**.^{[3][4]} Its utility has been predominantly established in the realm of materials science.

Safety Information

For comprehensive safety and handling information, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer. Standard safety protocols for handling this chemical include:

- Operations should be conducted in a well-ventilated area or within a chemical fume hood.
- Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a laboratory coat, must be worn.
- Inhalation of dust and direct contact with skin and eyes should be avoided.

This guide provides a synopsis of the technical data available for **4-Bromo-5'-phenyl-1,1':3',1''-terphenyl**. For more exhaustive experimental details and characterization data, researchers should refer to the primary scientific literature.

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References

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